

Technical Support Center: 1-Naphthylacetonitrile

Safety & Waste Management

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Compound of Interest

Compound Name: 1-Naphthylacetonitrile

Cat. No.: B090670

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This guide provides essential information for the safe handling and disposal of **1-Naphthylacetonitrile** waste, tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

General Information & Properties

Q: What is **1-Naphthylacetonitrile** and what are its key properties?

A: **1-Naphthylacetonitrile** (CAS No. 132-75-2) is an organic compound used as an intermediate in the synthesis of various pharmaceuticals and agrochemicals.^{[1][2]} It typically appears as a white to yellow or dark yellow solid.^{[3][4]} It is insoluble in water but soluble in organic solvents like ethanol and acetone.^{[1][3]}

Data Presentation: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	132-75-2	[4]
Molecular Formula	C ₁₂ H ₉ N	[1]
Molecular Weight	167.21 g/mol	[5]
Appearance	White to yellow solid or powder	[2][3]
Melting Point	33 - 35 °C / 91.4 - 95 °F	[4][6]
Boiling Point	191 - 194 °C @ 18 mmHg	[4]
Solubility	Insoluble in water.[3]	[3]

Hazard Identification & Personal Protective Equipment (PPE)

Q: What are the primary hazards associated with **1-Naphthylacetonitrile**?

A: **1-Naphthylacetonitrile** is classified as a hazardous chemical.[4] It is toxic if swallowed, in contact with skin, or if inhaled.[7] It also causes skin and serious eye irritation.[2][4]

Data Presentation: GHS Hazard Classification

Hazard Class	Signal Word	Hazard Statement Code	Hazard Statement
Acute Toxicity, Oral	Danger	H301	Toxic if swallowed
Acute Toxicity, Dermal	Danger	H311	Toxic in contact with skin
Acute Toxicity, Inhalation	Danger	H331	Toxic if inhaled
Skin Corrosion/Irritation	Warning	H315	Causes skin irritation
Serious Eye Damage/Irritation	Warning	H319	Causes serious eye irritation

Sources:[4][5][7]

Q: What Personal Protective Equipment (PPE) is required for handling **1-Naphthylacetonitrile**?

A: To minimize exposure, comprehensive PPE is mandatory.[4] This includes chemical safety goggles or a face shield, impervious gloves (e.g., nitrile), and protective clothing to prevent skin contact.[4][8][9] A NIOSH/MSHA approved respirator should be used when handling the powder or if ventilation is inadequate.[4][9]

Data Presentation: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or face shield.	Protects against dust particles and splashes, preventing serious eye irritation.[4][9]
Skin Protection	Impervious gloves (e.g., nitrile) and protective clothing (e.g., lab coat).	Prevents skin contact, which can be toxic and cause irritation.[4][9]
Respiratory Protection	NIOSH/MSHA approved respirator (e.g., full-facepiece with particulate filter).	Prevents inhalation of toxic dust.[4][9] Required when engineering controls are insufficient.

Troubleshooting Guides

Safe Handling & Storage

Q: What are the standard procedures for safely handling **1-Naphthylacetonitrile** in the lab?

A: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[4][8] Avoid generating dust.[8] Wear the appropriate PPE at all times.[4] Do not eat, drink, or smoke in the work area.[7] Wash hands and any exposed skin thoroughly after handling.[4]

Q: I'm not sure if my storage location is appropriate. What are the key storage requirements?

A: Store **1-Naphthylacetonitrile** in a cool, dry, and well-ventilated place.[4][8] The container must be kept tightly closed.[7] It should be stored locked up and segregated from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[4][8][9]

Emergency Procedures & First Aid

Q: I feel unwell after working with this chemical. What should I do?

A: Immediately move to fresh air and seek medical attention.[4][8] Inform your supervisor and report the incident. For specific exposures, follow the first aid measures below.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[7]
Immediately call a POISON CENTER or doctor.[7]
- Skin Contact: Take off all contaminated clothing immediately.[7] Wash the affected skin with plenty of soap and water.[8] Call a POISON CENTER or doctor if you feel unwell.[7]
- Eye Contact: Rinse cautiously with water for at least 15 minutes.[4] If present, remove contact lenses and continue rinsing.[4] If eye irritation persists, seek medical advice.[4]
- Ingestion: Immediately call a POISON CENTER or doctor.[7] Rinse the mouth with water.[7]
Do NOT induce vomiting.[8]

Q: A small spill has occurred. How do I clean it up safely?

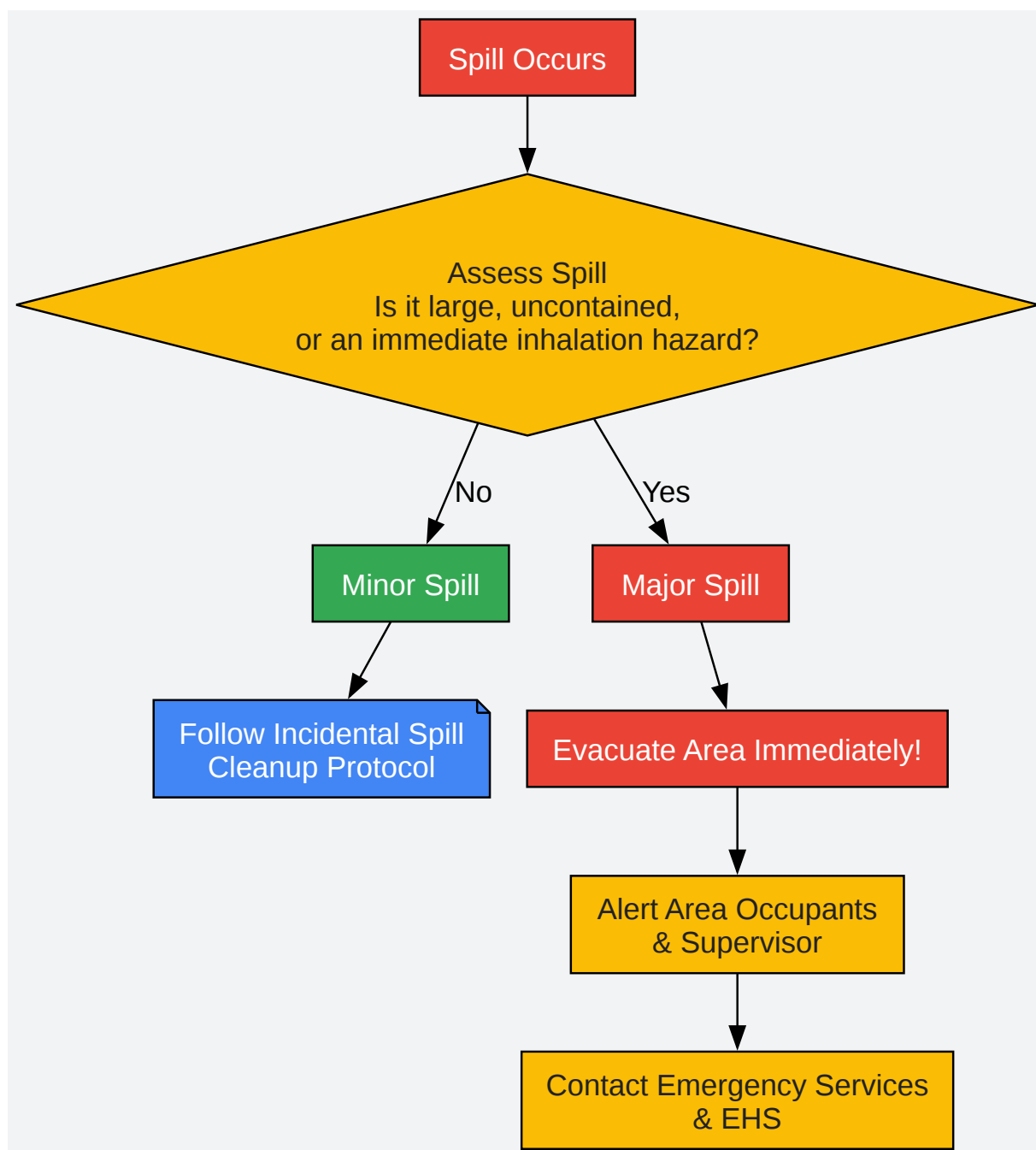
A: For small, incidental spills, trained laboratory personnel can perform the cleanup by following a strict protocol.[10] Ensure you have the correct PPE and spill cleanup supplies before you begin.

Experimental Protocols: Incidental Solid Spill Cleanup Procedure

- Assess & Secure: Alert others in the area and restrict access.[11] Ensure ventilation is adequate (use a fume hood if possible).[12]
- Don PPE: Put on all required PPE, including a respirator, chemical-resistant gloves, safety goggles, and a lab coat.[11]
- Contain & Collect: Avoid raising dust.[8] Gently sweep or shovel the spilled solid into a suitable, leak-proof container clearly labeled for hazardous waste.[4][13]
- Package & Label Waste: Securely close the container.[11] Affix a hazardous waste label, identifying the contents as "Spill Debris containing **1-Naphthylacetonitrile**".[14]
- Decontaminate: Wipe the spill area with a cloth dampened with soap and water.[11] Collect the cleaning materials and place them in the same hazardous waste container.[10]
- Report & Restock: Inform your supervisor of the spill.[14] Replenish the spill kit supplies used.[11]

Q: A large or unmanageable spill has occurred. What is the emergency protocol?

A: For any major spill, prioritize personnel safety and evacuate the area immediately.



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Caption: Emergency Response Workflow for a Chemical Spill.

Waste Management & Disposal

Q: How should I classify waste containing **1-Naphthylacetoneitrile**?

A: Any material contaminated with **1-Naphthylacetoneitrile** must be classified and managed as hazardous waste.^{[4][15]} Due to its toxic properties, it falls under regulations for toxic substances.^{[7][16]} Chemical waste generators are responsible for consulting local, regional, and national hazardous waste regulations to ensure complete and accurate classification.^{[4][17]}

Q: What are the steps for collecting and storing this chemical waste in the lab?

A:

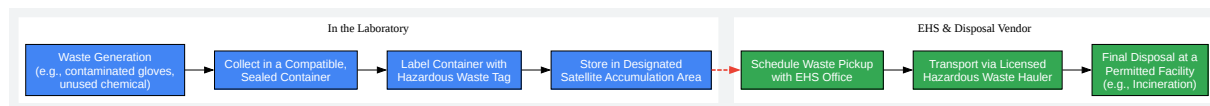
- Segregation: Do not mix **1-Naphthylacetoneitrile** waste with non-hazardous waste.^[15]
- Container: Use a designated, chemically compatible, and leak-proof container.^[15] Ensure the outside of the container remains clean.^[15]
- Labeling: The container must be clearly marked with a hazardous waste label that identifies the contents and associated hazards (e.g., "Toxic").^{[15][17]}
- Storage: Keep the waste container securely closed when not in use.^[15] Store it in a designated satellite accumulation area away from incompatible materials.^[8]

Q: Can I neutralize or treat this waste in the lab before disposal?

A: No. Due to its toxic and chemical nature, you should not attempt to neutralize or treat **1-Naphthylacetoneitrile** waste in the laboratory.^[18] Such procedures can be dangerous and may require special permits.^[19] All waste must be disposed of through an approved hazardous waste management program.^{[4][7]}

Q: What is the final procedure for disposing of **1-Naphthylacetoneitrile** waste?

A: The final disposal must be handled by a licensed hazardous waste disposal company.^[20] Your institution's Environmental Health & Safety (EHS) office will coordinate the pickup and transport of the properly labeled and packaged waste to a permitted treatment, storage, and disposal facility (TSDF).^[19]



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Caption: Logical Workflow for Chemical Waste Disposal.

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